

A Comprehensive Technical Guide to (3-bromo-5-fluorophenyl)(phenyl)methanol

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Compound of Interest

Compound Name: (3-Bromo-5-fluorophenyl)
(phenyl)methanol

Cat. No.: B7871838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **(3-bromo-5-fluorophenyl)(phenyl)methanol**, a halogenated benzhydrol of interest in synthetic and medicinal chemistry. Due to the limited direct literature on this specific molecule, this guide synthesizes information from established chemical principles and data on structurally related compounds to offer a comprehensive resource for researchers.

Chemical Identity and Nomenclature

The structure of **(3-bromo-5-fluorophenyl)(phenyl)methanol** features a central methane carbon bonded to a hydroxyl group, a phenyl group, and a 3-bromo-5-fluorophenyl group.

IUPAC Name: **(3-bromo-5-fluorophenyl)(phenyl)methanol**

Synonyms:

- 3-Bromo-5-fluorobenzhydrol

- (3-Bromo-5-fluorophenyl)phenylcarbinol
- α -(3-Bromo-5-fluorophenyl)benzenemethanol

CAS Number: A specific CAS number for this compound is not readily available in public databases, underscoring its novelty.

Nomenclature Rationale:

According to IUPAC nomenclature rules for substituted benzene derivatives and alcohols, the methanol forms the parent structure.^{[1][2][3][4]} The two aryl groups attached to the carbinol carbon are treated as substituents. The numbering of the substituted phenyl ring gives the lowest possible locants to the bromo and fluoro groups.

Physicochemical Properties (Inferred)

The following properties are estimated based on data for structurally similar compounds, such as 3-fluorobenzhydrol.^[5] These values should be considered predictive and require experimental verification.

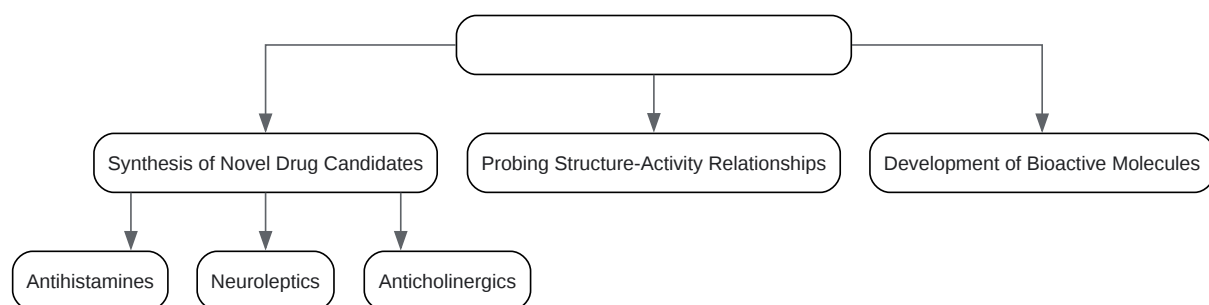
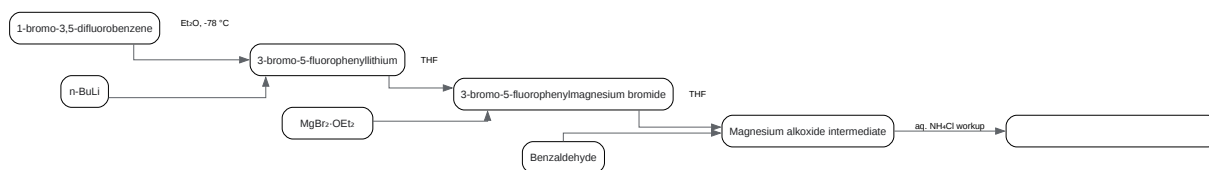
Property	Inferred Value
Molecular Formula	C ₁₃ H ₁₀ BrFO
Molecular Weight	281.12 g/mol
Appearance	Likely a white to off-white solid
Melting Point	Expected to be in a similar range to related benzhydrols (e.g., 3-fluorobenzhydrol: 78.9 °C) ^[5]
Boiling Point	> 300 °C (Predicted)
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol; sparingly soluble in water.
pKa (hydroxyl proton)	~12-13 (Predicted)

Synthesis of (3-bromo-5-fluorophenyl)(phenyl)methanol

The synthesis of unsymmetrical benzhydrols can be efficiently achieved through two primary routes: the reduction of the corresponding benzophenone or the addition of an organometallic reagent to a benzaldehyde derivative.[6][7][8] The Grignard reaction represents a robust and widely applicable method for this transformation.[9][10][11][12]

Proposed Synthetic Pathway: Grignard Reaction

This synthesis involves the reaction of a Grignard reagent prepared from 1-bromo-3-fluoro-5-iodobenzene with benzaldehyde.



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